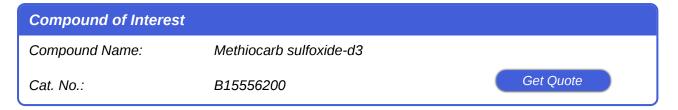


# A Comparative Guide to the Analysis of Methiocarb: Limit of Detection and Quantification

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of analytical methods for the detection and quantification of Methiocarb and its primary metabolites, Methiocarb sulfoxide and Methiocarb sulfone. The data presented is intended to assist researchers in selecting the most appropriate analytical strategy for their specific needs, considering factors such as sample matrix, required sensitivity, and available instrumentation.

# Data Presentation: Limit of Detection (LOD) and Limit of Quantification (LOQ)

The following table summarizes the reported LOD and LOQ values for Methiocarb and its metabolites across various analytical methods and sample matrices. These values are critical for determining the lowest concentration of an analyte that can be reliably detected and quantified.



| Analyte                 | Matrix                      | Analytical<br>Method  | Limit of<br>Detection<br>(LOD) | Limit of<br>Quantification<br>(LOQ) |
|-------------------------|-----------------------------|---|--------------------------------|-------------------------------------|
| Methiocarb              | Water                       | LC-MS/MS  | 0.02 μg/L[1]                   | 0.1 μg/L[1]                         |
| Methiocarb<br>sulfoxide | Water                       | LC-MS/MS  | 0.02 μg/L[1]                   | 0.1 μg/L[1]                         |
| Methiocarb sulfone      | Water                       | LC-MS/MS  | 0.02 μg/L[1]                   | 0.1 μg/L[1]                         |
| Methiocarb              | Rice Field<br>Surface Water | HPLC-UV   | 0.23 ng/mL                     | -                                   |
| Methiocarb              | Soil                        | LC-MS/MS  | 0.2 ppb                        | 1 ppb                               |
| Methiocarb sulfoxide    | Soil                        | LC-MS/MS  | 0.2 ppb                        | 1 ppb                               |
| Methiocarb sulfone      | Soil                        | LC-MS/MS  | 0.2 ppb                        | 1 ppb                               |
| Methiocarb              | Bananas (Pulp &<br>Peel)    | LC-PAD  | -                              | Below LOQ in most samples           |
| Methiocarb<br>sulfoxide | Bananas (Pulp &<br>Peel)    | LC-PAD  | -                              | -                                   |
| Methiocarb sulfone      | Bananas (Pulp &<br>Peel)    | LC-PAD  | -                              | Below LOQ in most samples           |
| Methiocarb              | Honey                       | HPLC with Post-Column Derivatization and Fluorescence Detection | 4-5 ng/g                       | -                                   |
| Methiocarb              | Vegetables                  | LC-MS/MS  | -                              | 5 μg/kg[2]                          |
| Methiocarb              | General                     | Differential Pulse<br>Voltammetry                               | 0.15 μg/mL                     | -                                   |

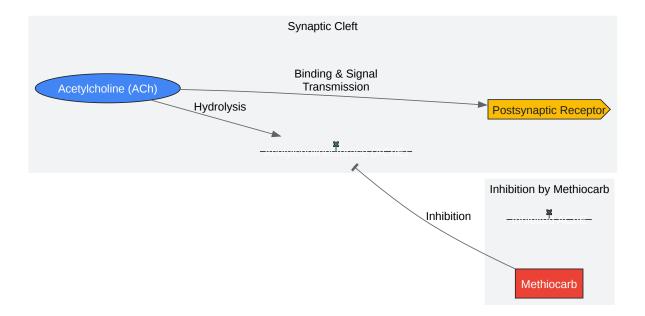




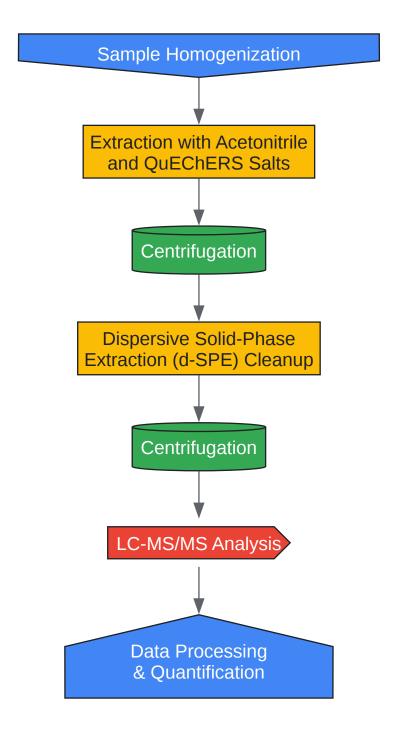
| Methiocarb | Bivalve Mollusks                             | UPLC-MS/MS   | 2 ng/mL | 6 ng/mL |
|------------|--|--------------|---------|---------|
| Methiocarb | Fruit and<br>Vegetable-based<br>Infant Foods | LC/ESI-MS/MS | -       | 1 μg/kg |

Mandatory Visualization
Signaling Pathway: Methiocarb's Inhibition of
Acetylcholinesterase









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